

# Proper Disposal of 5-Indanol: A Guide for Laboratory Professionals

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 5-Indanol




Cat. No.: B105451

[Get Quote](#)

For researchers and scientists in the fast-paced world of drug development, adherence to strict safety protocols is paramount. This guide provides essential safety and logistical information for the proper disposal of **5-Indanol**, ensuring the safety of laboratory personnel and compliance with environmental regulations.

## Safety and Hazard Information

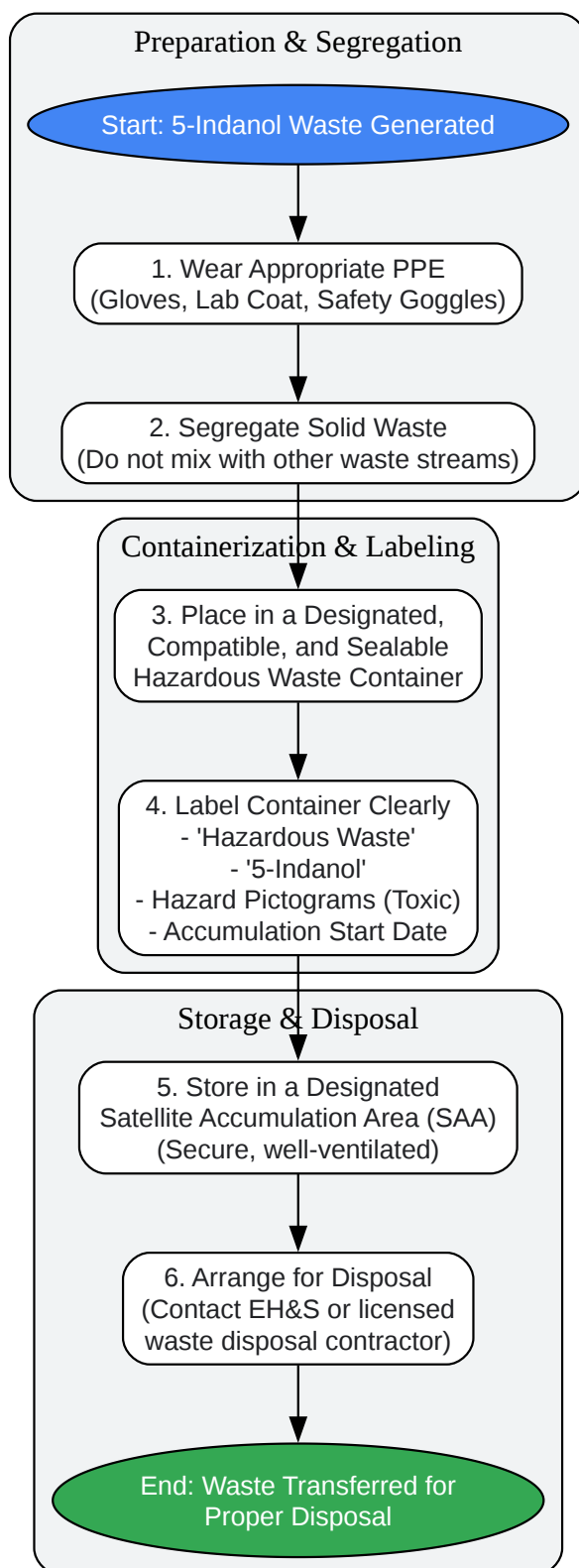
**5-Indanol** is a chemical compound that requires careful handling due to its potential health hazards. The following table summarizes the key safety information based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

| Hazard Class                        | Pictogram  | Hazard Statement (H-Code)               | Precautionary Statement (P-Codes)  |
|-------------------------------------|--|---|--|
| Acute Toxicity, Dermal (Category 3) |  alt text | H311: Toxic in contact with skin.[1][2] | P280: Wear protective gloves/protective clothing/eye protection/face protection.[2][3] |
| Skin Irritation (Category 2)        |  alt text | H315: Causes skin irritation.[1]        | P312: Call a POISON CENTER or doctor/physician if you feel unwell.[2][3]               |
| Eye Irritation (Category 2A)        |  alt text | H319: Causes serious eye irritation.[1] |  |

It is classified under UN number 2811, designating it as a "Toxic solid, organic, n.o.s." [4]

## Step-by-Step Disposal Procedure

The proper disposal of **5-Indanol** is critical to prevent harm to individuals and the environment. The following workflow outlines the necessary steps for its safe disposal. This procedure is a general guideline and should be performed in accordance with your institution's specific hazardous waste management protocols.



[Click to download full resolution via product page](#)

### 5-Indanol Disposal Workflow

## Detailed Experimental Protocols

While this document focuses on disposal, it is crucial to remember that safe handling during experimentation is the first step in a sound safety protocol. Always consult the Safety Data Sheet (SDS) for **5-Indanol** before use to familiarize yourself with detailed handling and emergency procedures. The SDS will provide specific information on aspects such as:

- First-aid measures: In case of exposure, the SDS provides critical information for immediate response.<sup>[5]</sup>
- Fire-fighting measures: Details on suitable extinguishing media and protective equipment for firefighters.
- Accidental release measures: Procedures for containment and cleanup of spills to minimize environmental contamination.

By adhering to these guidelines and fostering a culture of safety, laboratories can effectively manage the risks associated with **5-Indanol** and ensure the well-being of all personnel.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. [kamatlab.com](https://www.kamatlab.com) [kamatlab.com]
- 2. [spectrumchemical.com](https://www.spectrumchemical.com) [spectrumchemical.com]
- 3. [sharedlab.bme.wisc.edu](https://sharedlab.bme.wisc.edu) [sharedlab.bme.wisc.edu]
- 4. [spectrumchemical.com](https://www.spectrumchemical.com) [spectrumchemical.com]
- 5. Central Washington University | Laboratory Hazardous Waste Disposal Guidelines [cwu.edu]
- To cite this document: BenchChem. [Proper Disposal of 5-Indanol: A Guide for Laboratory Professionals]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b105451#5-indanol-proper-disposal-procedures\]](https://www.benchchem.com/product/b105451#5-indanol-proper-disposal-procedures)

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)